

3-Chloro-4-methylbenzyl chloride molecular weight

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Compound of Interest

Compound Name: 3-Chloro-4-methylbenzyl chloride

CAS No.: 2719-40-6

Cat. No.: B1295325

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An In-Depth Technical Guide to **3-Chloro-4-methylbenzyl chloride**: Properties, Synthesis, and Applications for Advanced Research

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **3-Chloro-4-methylbenzyl chloride**, a pivotal chemical intermediate. Designed for researchers, scientists, and professionals in drug development, this document moves beyond basic data to explore the causality behind its synthesis, its functional role in complex molecular design, and the rigorous safety protocols required for its handling.

Core Molecular Profile and Physicochemical Properties

3-Chloro-4-methylbenzyl chloride is a disubstituted toluene derivative featuring two chlorine atoms, one on the aromatic ring and one on the methyl group. This specific arrangement of functional groups, particularly the reactive benzylic chloride, makes it a valuable electrophilic building block in organic synthesis. The presence of the chloro and methyl groups on the

aromatic ring influences the reactivity of the benzylic position and provides specific steric and electronic properties to the final molecule.

The fundamental properties of this compound are summarized below. A precise understanding of these characteristics is the foundation for its effective application in experimental design.

Property	Value	Source(s)
Molecular Weight	175.055 g/mol	[1][2]
Chemical Formula	C ₈ H ₈ Cl ₂	[1][2]
IUPAC Name	3-Chloro-1-(chloromethyl)-4-methylbenzene	[1]
CAS Registry Number	2719-40-6	[1][2]
Synonyms	2-Chloro-4-chloromethyltoluene, Benzene, 2-chloro-4-(chloromethyl)-1-methyl-	[1][2]
Boiling Point	125-130°C at 20 mmHg	
Hazard Identification	Corrosive, Harmful if swallowed, Causes severe skin burns and eye damage	

Further characterization data, including Infrared (IR) Spectroscopy, Mass Spectrometry (electron ionization), and phase change information, is available through the National Institute of Standards and Technology (NIST) Chemistry WebBook.[1][2]

Synthesis Protocol: Side-Chain Chlorination

The synthesis of benzyl chlorides is typically achieved through the chlorination of the corresponding toluene derivative. For **3-Chloro-4-methylbenzyl chloride**, a common and effective method is the free-radical side-chain chlorination of 2-chloro-4-methyltoluene. This reaction must be carefully controlled to favor monochlorination at the benzylic position and minimize undesired side reactions such as dichlorination or ring chlorination.

The following protocol is a self-validating system, designed to ensure high yield and purity. The rationale behind each step is critical for experimental success.

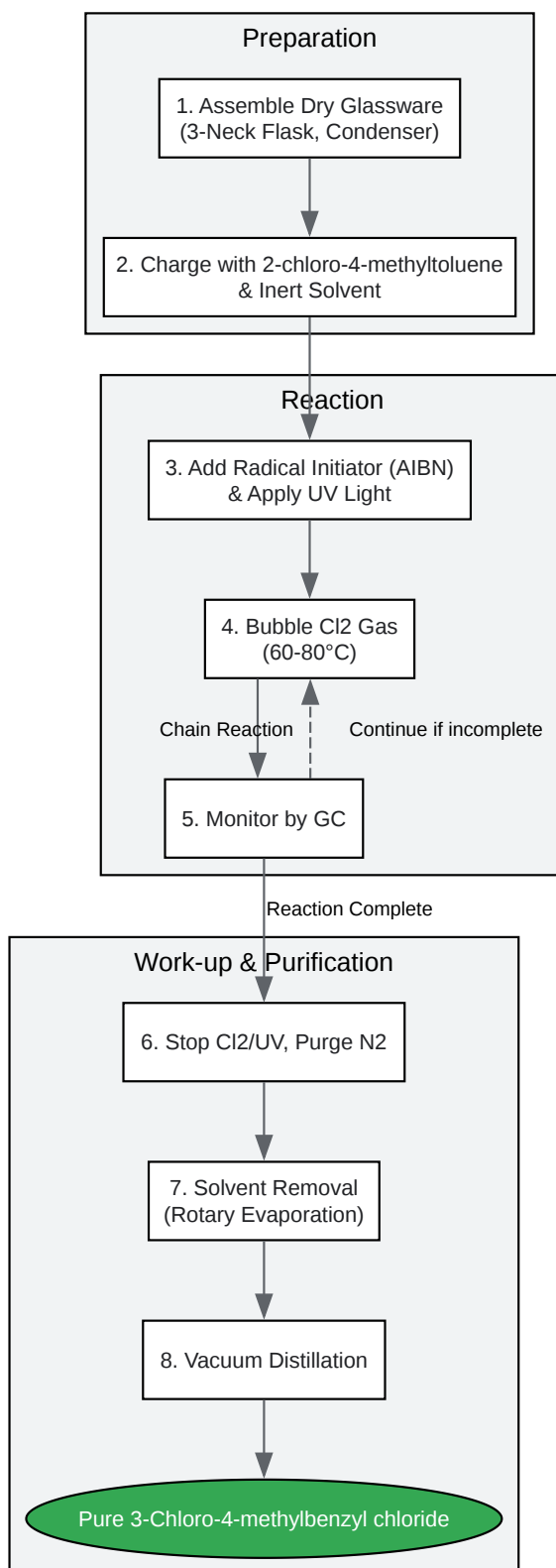
Experimental Protocol: Free-Radical Chlorination

- **Reactor Preparation:** A 500 mL three-necked round-bottom flask is equipped with a mechanical stirrer, a reflux condenser connected to a gas scrubber (to neutralize HCl byproduct), and a gas inlet tube. The entire apparatus must be oven-dried and assembled under a dry nitrogen atmosphere to prevent moisture, which can lead to unwanted hydrolysis reactions.
- **Reagent Charging:** Charge the flask with 2-chloro-4-methyltoluene (1 mole) and an inert solvent such as carbon tetrachloride or benzene (250 mL). The solvent choice is critical; it must be inert to the reaction conditions and capable of dissolving the starting material.
- **Initiation:** Introduce a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (0.01 mole). The reaction can be initiated thermally or photochemically. For this protocol, initiation via UV light from a mercury vapor lamp is recommended for cleaner reaction control.
- **Chlorination:** While stirring vigorously and irradiating with UV light, bubble chlorine gas (Cl_2) through the solution at a controlled rate. The reaction temperature should be maintained at 60-80°C.
 - **Causality:** The UV light initiates the homolytic cleavage of Cl_2 into chlorine radicals. These radicals then abstract a hydrogen atom from the methyl group of the toluene derivative, forming a resonance-stabilized benzyl radical. This radical then reacts with another molecule of Cl_2 to form the desired product and a new chlorine radical, propagating the chain reaction. Temperature control is crucial to prevent over-chlorination.
- **Monitoring:** The reaction progress is monitored by Gas Chromatography (GC) to determine the ratio of starting material to the desired monochlorinated product and any dichlorinated byproducts.
- **Quenching:** Once GC analysis indicates the optimal conversion (typically >95% consumption of starting material with minimal dichloride formation), the chlorine gas flow and UV lamp are

turned off. The reaction mixture is cooled to room temperature and purged with nitrogen gas to remove any dissolved HCl and unreacted chlorine.

- **Work-up and Purification:** The solvent is removed under reduced pressure using a rotary evaporator. The resulting crude oil is then purified by vacuum distillation to isolate the **3-Chloro-4-methylbenzyl chloride**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **3-Chloro-4-methylbenzyl chloride**.

Utility in Drug Development and Medicinal Chemistry

Chlorine-containing molecules are integral to pharmaceuticals, playing a crucial role in drugs used to treat a wide array of diseases.[3] The benzyl chloride functional group is a powerful tool in drug discovery, acting as a versatile electrophile for covalent bond formation. **3-Chloro-4-methylbenzyl chloride** serves as a key intermediate, allowing for the introduction of the 3-chloro-4-methylbenzyl moiety into a target molecule. This group can modulate a drug candidate's lipophilicity, metabolic stability, and binding affinity to its biological target.

The primary reaction mechanism exploited is nucleophilic substitution (S_N2), where a nucleophile (e.g., an amine, alcohol, or thiol from a core scaffold) attacks the benzylic carbon, displacing the chloride ion.

Illustrative Application: Synthesis of a Kinase Inhibitor Scaffold

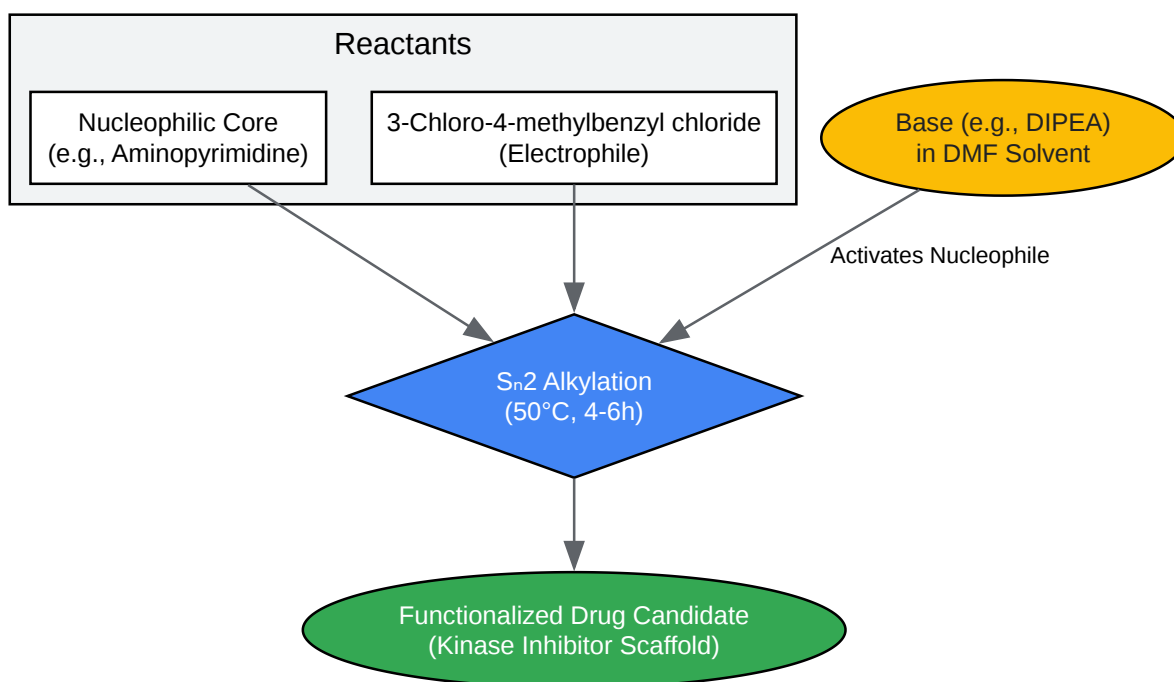
To illustrate its utility, consider the synthesis of a hypothetical kinase inhibitor. Many kinase inhibitors feature a core heterocyclic structure functionalized with various substituted aryl groups to optimize binding in the ATP pocket.

Protocol Step: A core molecule containing a primary amine (e.g., an aminopyrimidine scaffold) is reacted with **3-Chloro-4-methylbenzyl chloride** to append the substituted benzyl group.

- **Dissolution:** Dissolve the aminopyrimidine core (1 equivalent) in a polar aprotic solvent like Dimethylformamide (DMF).
- **Deprotonation:** Add a non-nucleophilic base, such as Diisopropylethylamine (DIPEA) or potassium carbonate (1.5 equivalents), to deprotonate the amine, increasing its nucleophilicity.
- **Alkylation:** Add **3-Chloro-4-methylbenzyl chloride** (1.1 equivalents) dropwise to the solution at room temperature.
- **Reaction:** Stir the mixture at 50°C for 4-6 hours until reaction completion is confirmed by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- Isolation: Upon completion, the reaction is quenched with water, and the product is extracted with an organic solvent like ethyl acetate. The organic layer is then washed, dried, and concentrated to yield the crude product, which is purified via column chromatography.

Diagram of Synthetic Utility



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Caption: Use of **3-Chloro-4-methylbenzyl chloride** in drug synthesis.

Safety and Handling Protocols

Given its classification as a corrosive and harmful substance, rigorous adherence to safety protocols is non-negotiable. The reactivity of the benzylic chloride group necessitates careful handling to prevent contact with skin, eyes, and the respiratory system.

- Engineering Controls: All manipulations must be conducted within a certified chemical fume hood to prevent inhalation of vapors.^[4]
- Personal Protective Equipment (PPE):

- Eye Protection: Tightly fitting safety goggles and a face shield are mandatory.[5]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected before use and disposed of properly after handling.[5]
- Body Protection: A flame-retardant lab coat and closed-toe shoes are required. For larger quantities, a chemical-resistant apron is recommended.[4]
- Handling and Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, and moisture.[6]
 - Keep containers tightly sealed and upright to prevent leakage.[5]
 - Avoid physical damage to containers. Always wash hands thoroughly with soap and water after handling.[4]
- First Aid Measures:
 - Skin Contact: Immediately remove all contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
 - Eye Contact: Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs, seek immediate medical attention.[6]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

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